

6-Ethoxy-2-mercaptobenzothiazole molecular structure and formula

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Compound of Interest

Compound Name: 6-Ethoxy-2-mercaptobenzothiazole

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An In-depth Technical Guide to 6-Ethoxy-2-mercaptobenzothiazole

This guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **6-Ethoxy-2-mercaptobenzothiazole**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Chemical Formula

6-Ethoxy-2-mercaptobenzothiazole is an organosulfur compound featuring a benzothiazole core substituted with an ethoxy group at the 6-position and a mercapto group at the 2-position. [1] The molecule exists in a tautomeric equilibrium between the thiol form and the thione form, with the thione form being more stable.[2]

The chemical formula for **6-Ethoxy-2-mercaptobenzothiazole** is $C_9H_9NOS_2$. [3][4][5]

Below is a diagram representing the molecular structure of **6-Ethoxy-2-mercaptobenzothiazole**.

Caption: Molecular structure of **6-Ethoxy-2-mercaptobenzothiazole** (Thione form).

Physicochemical Properties

A summary of the key quantitative data for **6-Ethoxy-2-mercaptobenzothiazole** is presented in the table below.

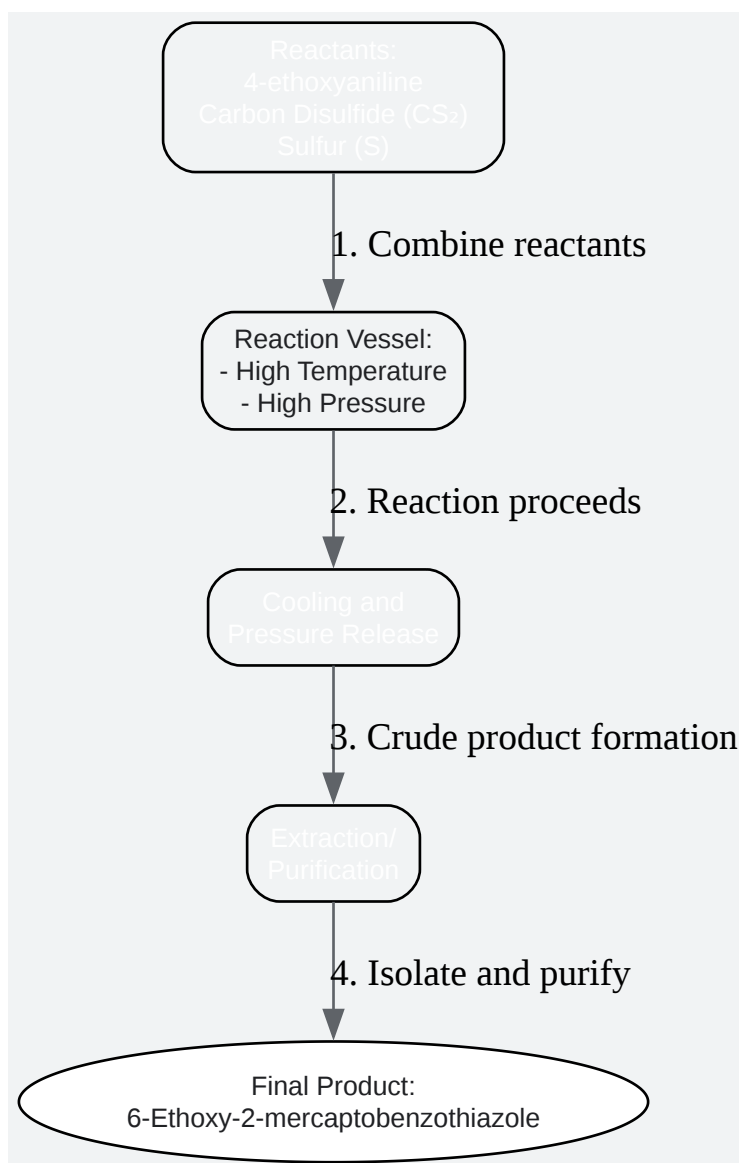
Property	Value	Reference
CAS Number	120-53-6	[3][4]
Molecular Formula	C ₉ H ₉ NOS ₂	[3][4][5]
Molecular Weight	211.30 g/mol	[3][6]
Appearance	Pale cream to pale brown crystals or powder	[5]
Melting Point	196-202 °C	[5]
Solubility	Insoluble in water	[4][7][8]
IUPAC Name	6-ethoxy-3H-1,3-benzothiazole-2-thione	[4][6]
InChI Key	HOASVNMVYBSLSU-UHFFFAOYSA-N	[4][5]
SMILES	<chem>CCOc1ccc2nc(S)sc2c1</chem>	[4]

Experimental Protocols: Synthesis

The synthesis of 2-mercaptobenzothiazole derivatives typically involves the reaction of an appropriately substituted aniline with carbon disulfide and sulfur.[2][9] For **6-Ethoxy-2-mercaptobenzothiazole**, the precursor would be 4-ethoxyaniline. The industrial synthesis is often carried out at high temperatures and pressures.[2][9]

A general laboratory-scale synthesis can be conceptualized through the following workflow.

General Synthesis Workflow:



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Caption: A generalized workflow for the synthesis of **6-Ethoxy-2-mercaptobenzothiazole**.

Detailed Methodological Considerations:

While a specific, detailed experimental protocol for the synthesis of **6-Ethoxy-2-mercaptobenzothiazole** is not readily available in the provided search results, the synthesis of the parent compound, 2-mercaptobenzothiazole, is well-documented and can be adapted.

- Reaction of an Aniline with Carbon Disulfide and Sulfur: This is a common industrial method. [2][9] It involves heating 4-ethoxyaniline with carbon disulfide and sulfur under pressure. The

reaction typically requires high temperatures to proceed efficiently.[9]

- Reaction of 2-Amino-5-ethoxyphenol with Carbon Disulfide: An alternative route involves the reaction of the corresponding o-aminothiophenol with carbon disulfide.[2] This method may be more suitable for laboratory-scale synthesis.
- Purification: The crude product is often purified by recrystallization from a suitable solvent, such as ethanol.[10]

Applications and Research Interest

6-Ethoxy-2-mercaptobenzothiazole and its parent compound have several industrial and research applications:

- Vulcanization Accelerator: Mercaptobenzothiazoles are widely used in the rubber industry to accelerate the sulfur vulcanization process.[1][2]
- Corrosion Inhibitor: This class of compounds has shown efficacy in preventing the corrosion of metals like copper and steel.[1]
- Reagent in Organic Synthesis: It serves as a reagent in the preparation of other organic molecules, including those with potential pharmaceutical applications such as kinase inhibitors.[4][7][8]
- Mass Spectrometry: It has been investigated as a potential matrix for matrix-assisted laser desorption/ionization (MALDI) mass spectrometry for the analysis of biomolecules.[7][8]
- Biological Activity: Research has indicated that derivatives of 2-mercaptobenzothiazole possess antimicrobial and antifungal properties.[1][11]

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